

Application Notes and Protocols for Tilpisertib Fosmecarbil Studies

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Compound of Interest

Compound Name: *Tilpisertib fosmecarbil tfa*

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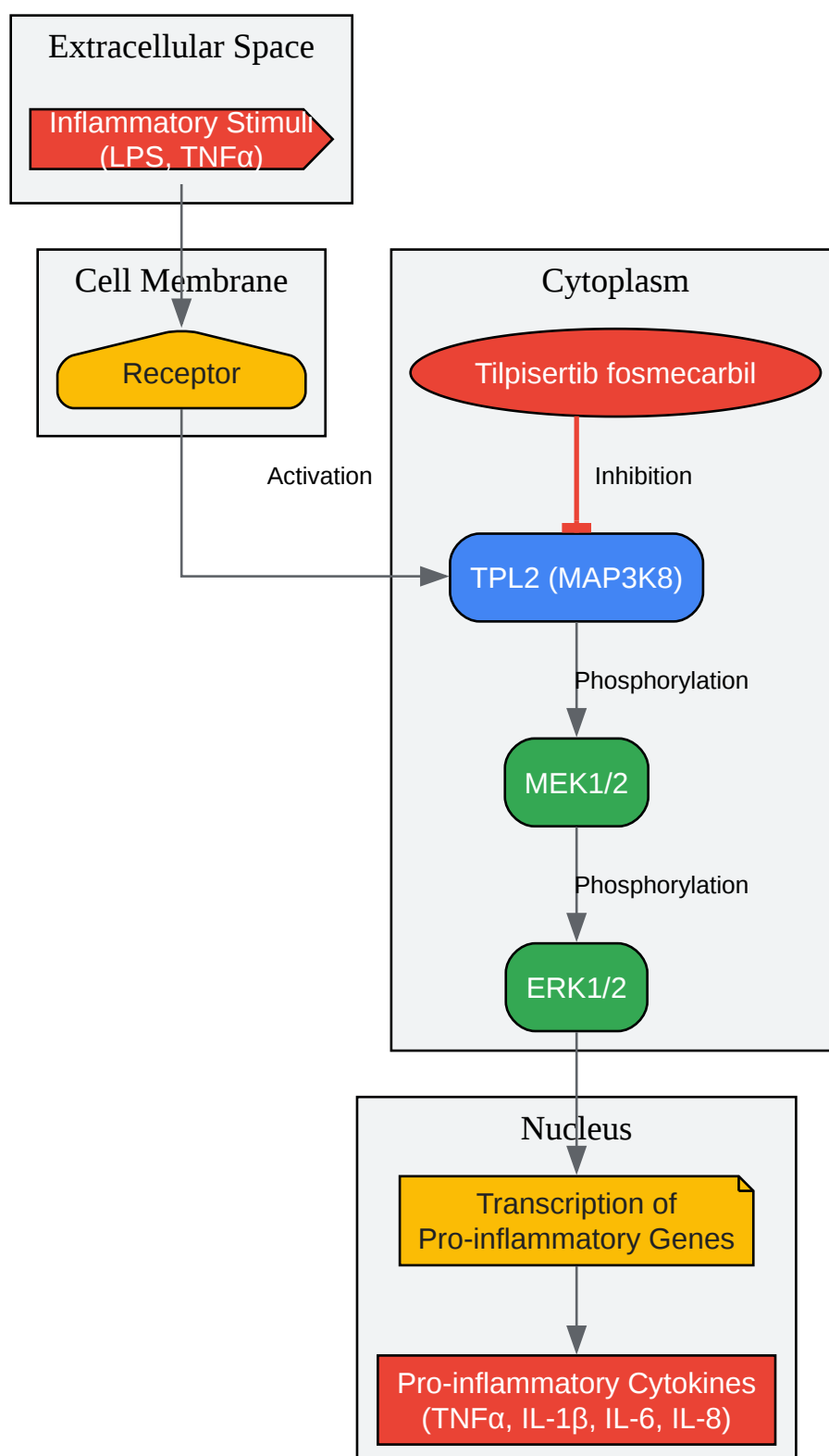
Introduction

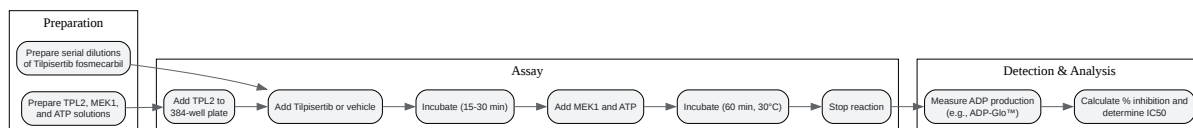
Tilpisertib fosmecarbil (also known as GS-5290) is a first-in-class, orally administered small molecule inhibitor of Tumor Progression Locus 2 (TPL2), also known as MAP3K8 or Cot. TPL2 is a serine/threonine kinase that plays a critical role in inflammatory signaling pathways. It is a key regulator of the MEK-ERK signaling cascade downstream of pro-inflammatory stimuli such as lipopolysaccharide (LPS) and tumor necrosis factor-alpha (TNF α).^[1] By inhibiting TPL2, Tilpisertib fosmecarbil selectively blocks inflammatory-driven MEK-ERK activation without affecting growth factor-mediated signaling.^[1] This targeted mechanism of action makes Tilpisertib fosmecarbil a promising therapeutic candidate for the treatment of inflammatory and autoimmune diseases, with a current focus on ulcerative colitis.^{[2][3]}

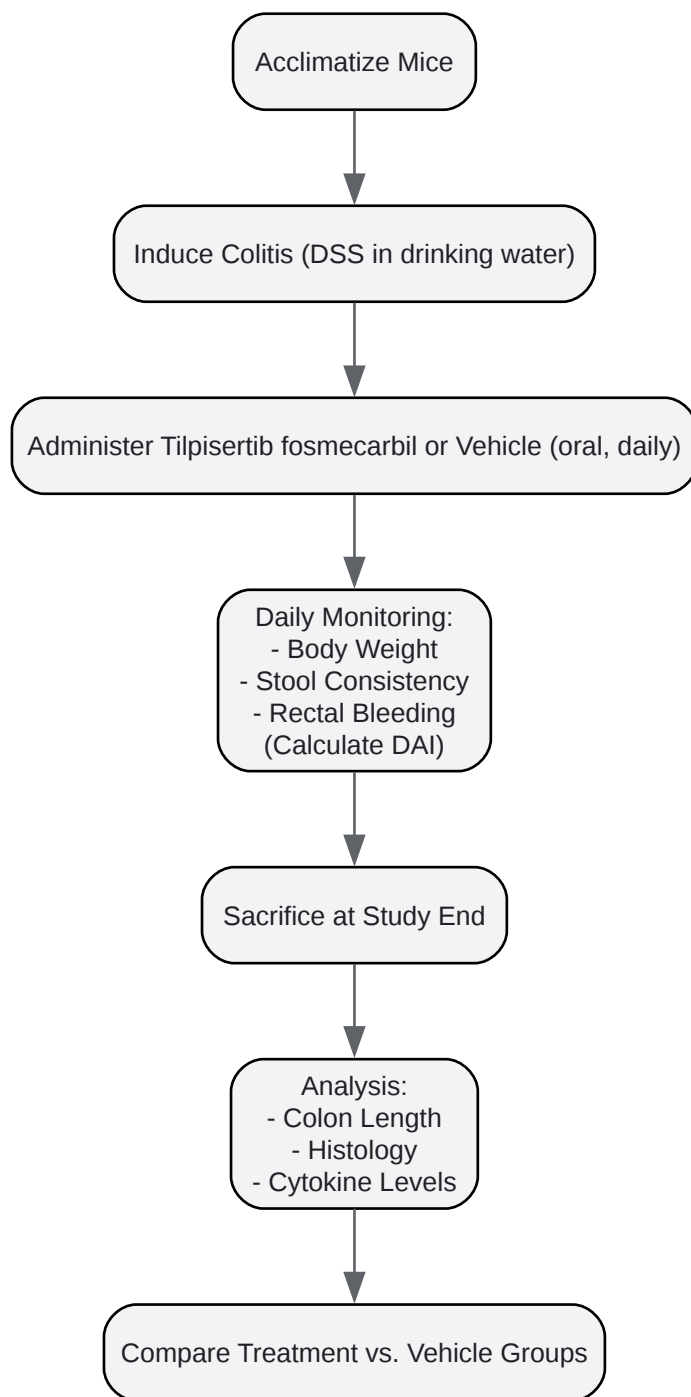
These application notes provide a comprehensive overview of the experimental design for studies involving Tilpisertib fosmecarbil, including its mechanism of action, preclinical data, and detailed protocols for key in vitro and in vivo assays.

Mechanism of Action: TPL2-MEK-ERK Signaling Pathway

Tilpisertib fosmecarbil targets TPL2, a MAP3K, which is an upstream kinase in the mitogen-activated protein kinase (MAPK) signaling cascade. In response to inflammatory signals, TPL2 phosphorylates and activates MEK1/2 (a MAP2K), which in turn phosphorylates and activates ERK1/2 (a MAPK). Activated ERK1/2 then translocates to the nucleus to regulate the transcription of various pro-inflammatory cytokines, including TNF α , IL-1 β , IL-6, and IL-8.^[1] Tilpisertib fosmecarbil's inhibition of TPL2 effectively blocks this inflammatory cascade.







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References

- 1. GS-4875, a First-in-Class TPL2 Inhibitor Suppresses MEK-ERK Inflammatory Signaling and Proinflammatory Cytokine Production in Primary Human Monocytes - ACR Meeting Abstracts [acrabstracts.org]
- 2. Inflammatory Bowel Disease - Gilead Clinical Trials [gileadclinicaltrials.com]
- 3. clinicaltrials.eu [clinicaltrials.eu]
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